

An In-depth Technical Guide to 6-Methoxyhexanal: History, Discovery, and Synthesis

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Compound of Interest

Compound Name: 6-methoxyhexanal

CAS No.: 855906-01-3

Cat. No.: B6155086

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Methoxyhexanal is an aliphatic aldehyde characterized by a six-carbon chain with a terminal aldehyde group and a methoxy group at the C-6 position. Its chemical structure, combining a reactive aldehyde functionality with a methoxy ether, makes it a molecule of interest in organic synthesis and potentially in the field of pharmacology. The aldehyde group serves as a versatile handle for a variety of chemical transformations, while the methoxy group can influence the molecule's polarity, solubility, and metabolic stability.

This technical guide provides a comprehensive overview of the current publicly available knowledge regarding **6-methoxyhexanal**, with a focus on its chemical properties, synthesis, and potential, though largely unexplored, biological significance. Due to the limited specific research on this compound, this document also draws upon general principles of related aliphatic aldehydes and ethers to provide a broader context for its potential applications.

History and Discovery

The history of the discovery of **6-methoxyhexanal** is not well-documented in publicly available scientific literature. While the synthesis of related aliphatic aldehydes and ethers has been established for over a century, with the Williamson ether synthesis being a key method developed in 1850, the specific timeline and context for the first identification of **6-methoxyhexanal** remain elusive.[1][2] The first notable mention of its synthesis appears in a 1983 publication in The Journal of Organic Chemistry, suggesting its initial preparation was likely for academic or synthetic research purposes rather than for a specific biological application.[3] Further investigation into early chemical catalogs and synthetic methodology papers may yet uncover more details about its origins.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-methoxyhexanal** is provided in the table below. These properties are essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[4]
Molecular Weight	130.18 g/mol	[4]
CAS Number	855906-01-3	[4]
IUPAC Name	6-methoxyhexanal	[4]
Canonical SMILES	COCCCCC=O	[4]
InChI Key	AFSOGVGHFCKBOW-UHFFFAOYSA-N	[4]
Monoisotopic Mass	130.099379685 Da	[4]
Physical Description	Expected to be a colorless liquid	
Boiling Point	Not reported	[3]
Melting Point	Not reported	[3]
Density	Not reported	[3]

Experimental Protocols

The synthesis of **6-methoxyhexanal** can be achieved through the oxidation of its corresponding alcohol, 6-methoxyhexan-1-ol. The following protocols detail the synthesis of the precursor alcohol and its subsequent oxidation to the target aldehyde.

Synthesis of 6-Methoxyhexan-1-ol

The preparation of 6-methoxyhexan-1-ol can be accomplished via a Williamson ether synthesis approach, starting from 1,6-hexanediol.

Materials:

- 1,6-hexanediol
- Sodium hydride (NaH)

- Methyl iodide (CH_3I)
- Anhydrous tetrahydrofuran (THF)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 1,6-hexanediol in anhydrous THF.
- To this solution, carefully add a suspension of sodium hydride in THF. The reaction mixture is then heated to $60\text{ }^{\circ}\text{C}$ and maintained at this temperature until the evolution of hydrogen gas ceases, indicating the formation of the sodium alkoxide.
- After cooling the reaction mixture to room temperature, a solution of methyl iodide in THF is added dropwise.
- The reaction is stirred overnight at room temperature to allow for the methylation to proceed to completion.
- Upon completion, the reaction is quenched, and the crude product is worked up using standard procedures (e.g., extraction with an organic solvent and washing with brine).
- The crude product is then purified by column chromatography on silica gel to yield pure 6-methoxyhexan-1-ol.

Synthesis of 6-Methoxyhexanal

The final step involves the oxidation of 6-methoxyhexan-1-ol to **6-methoxyhexanal**. A variety of mild oxidizing agents can be employed for this transformation to avoid over-oxidation to the carboxylic acid. A common method involves the use of pyridinium chlorochromate (PCC).

Materials:

- 6-methoxyhexan-1-ol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel
- Standard glassware for organic synthesis
- Magnetic stirrer

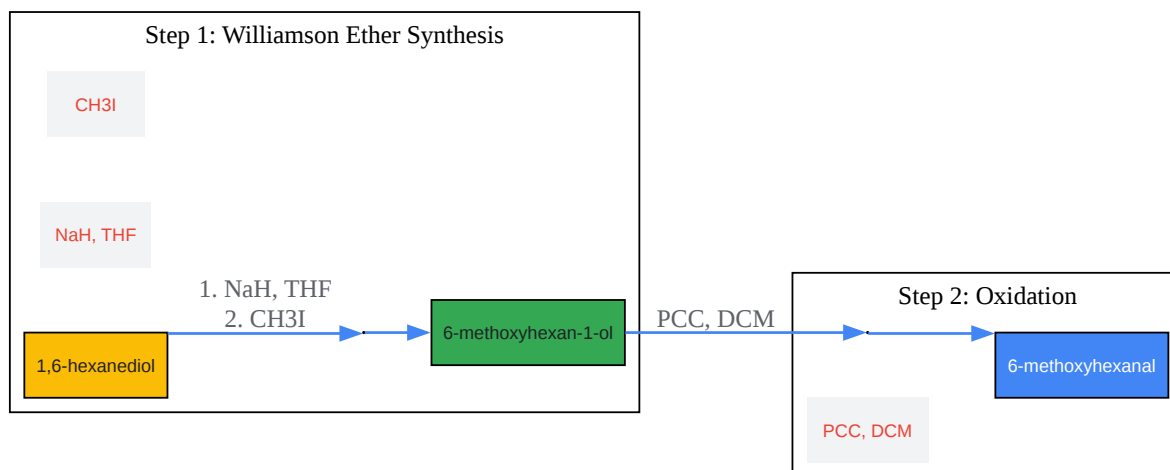
Procedure:

- In a round-bottom flask, a solution of 6-methoxyhexan-1-ol in anhydrous dichloromethane is prepared.
- To this solution, pyridinium chlorochromate is added in one portion.
- The reaction mixture is stirred at room temperature for a few hours, and the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture is filtered through a pad of silica gel to remove the chromium salts.
- The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield the crude **6-methoxyhexanal**.
- Further purification, if necessary, can be achieved by distillation or column chromatography.

Mandatory Visualizations

Synthesis Workflow of 6-Methoxyhexanal

The following diagram illustrates the two-step synthesis of **6-methoxyhexanal** from 1,6-hexanediol.



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Caption: A two-step synthesis of **6-methoxyhexanal**.

Biological Activity and Signaling Pathways

Specific biological activities for **6-methoxyhexanal** have not been extensively reported in the scientific literature. However, the biological effects of aliphatic aldehydes, in general, are an active area of research. These compounds are known to be reactive and can participate in various biological processes, sometimes leading to cytotoxic effects.[5]

The aldehyde group can react with nucleophilic groups in biomolecules, such as the amine groups in proteins and DNA, potentially leading to the formation of adducts and cellular damage. The metabolism of aldehydes is a crucial detoxification pathway, primarily mediated by aldehyde dehydrogenases (ALDHs).

Given the lack of specific data for **6-methoxyhexanal**, no experimentally validated signaling pathways can be depicted. Research into its potential interactions with cellular targets, such as specific enzymes or receptors, and its metabolic fate would be necessary to elucidate any specific biological functions or toxicological properties. Studies on structurally related methoxy-

substituted compounds have suggested potential applications in anticancer research, but this has not been demonstrated for **6-methoxyhexanal** itself.[5]

Conclusion

6-Methoxyhexanal is a simple aliphatic aldehyde with a methoxy substituent. While its synthesis is achievable through established organic chemistry methods, a significant gap exists in the understanding of its history, discovery, and specific biological activities. The information presented in this guide, based on currently available public data, provides a foundational understanding of its chemical properties and a plausible synthetic route.

For researchers and drug development professionals, **6-methoxyhexanal** represents a relatively unexplored chemical entity. Future research should focus on a thorough characterization of its physicochemical properties, a detailed investigation of its biological effects on various cell lines and in animal models, and an exploration of its metabolic pathways. Such studies will be crucial in determining whether **6-methoxyhexanal** or its derivatives hold any promise as therapeutic agents or present any toxicological concerns.

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